

In-Depth Technical Guide: Safety and Handling of H-Glu(OMe)-OH

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Compound of Interest

Compound Name: *H-Glu(OMe)-OH*

Cat. No.: *B1346887*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **H-Glu(OMe)-OH** (L-Glutamic acid α -methyl ester), a derivative of the nonessential amino acid glutamic acid. Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize potential exposure risks.

Chemical Identification and Properties

Summarized below are the key identifiers and physicochemical properties of **H-Glu(OMe)-OH**.

| Property | Value | Reference |
|-------------------|---|-----------|
| Chemical Name | L-Glutamic acid α -methyl ester | [1] |
| Synonyms | H-Glu-OMe, (S)-4-amino-5-methoxy-5-oxopentanoic acid | [1] |
| CAS Number | 6384-08-3 | [1] |
| Molecular Formula | C6H11NO4 | [1] |
| Molecular Weight | 161.16 g/mol | [1] |
| Appearance | White to off-white powder | [2] |
| Melting Point | 145°C (decomposes) | [2] |
| Boiling Point | 90°C at 17 mmHg | [2] |
| Solubility | Sparingly soluble in water, slightly soluble in methanol. | [2] |

Hazard Identification and Classification

H-Glu(OMe)-OH is classified under the Globally Harmonized System (GHS) with the following hazards:

| GHS Classification | |
|--------------------|--|
| Pictogram | |
| Signal Word | Warning |
| Hazard Statements | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. |

Note: While some safety data sheets indicate "no data available" for GHS classification[2][3], other sources provide the above classification. It is prudent to handle the substance with the assumption that these hazards are present.

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[4]
- Skin Contact: Causes skin irritation.[4]
- Eye Contact: Causes serious eye irritation.[4]
- Ingestion: May be harmful if swallowed.[4]

Quantitative toxicological data, such as LD50 and LC50 values, for **H-Glu(OMe)-OH** are not readily available in the public domain.

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial. The following PPE is recommended:

| PPE Category | Item | Specifications & Use |
|-------------------------|-------------------|---|
| Eye and Face Protection | Safety Goggles | Chemical splash goggles are required to protect against dust particles and splashes. |
| Hand Protection | Disposable Gloves | Nitrile gloves are recommended for handling. Change gloves immediately if contaminated. [5] [6] |
| Body Protection | Laboratory Coat | A standard lab coat should be worn to protect skin and clothing. |
| Respiratory Protection | Respirator | Use a NIOSH-approved respirator if ventilation is inadequate or when handling large quantities to avoid inhalation of dust. [3] |

Safe Handling Practices

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Use non-sparking tools.[\[3\]](#)
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
- Recommended storage temperatures are between 2-8°C.

- For long-term storage as a powder, -20°C is recommended, and it can be stable for up to 3 years.[7]
- Solutions should be stored at -80°C (for up to 6 months) or -20°C (for up to 1 month).[8]
- Store away from incompatible materials. Specific chemical incompatibility data is limited, but it is prudent to avoid strong oxidizing agents.

Emergency Procedures

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2] |
| Skin Contact | Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a doctor if irritation persists.[2][3] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2] |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2] |

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[3]

- Methods for Cleaning Up: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Unsuitable Extinguishing Media: Do not use a water jet.[4]
- Hazardous Combustion Products: Thermal decomposition may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[4]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Stability and Reactivity

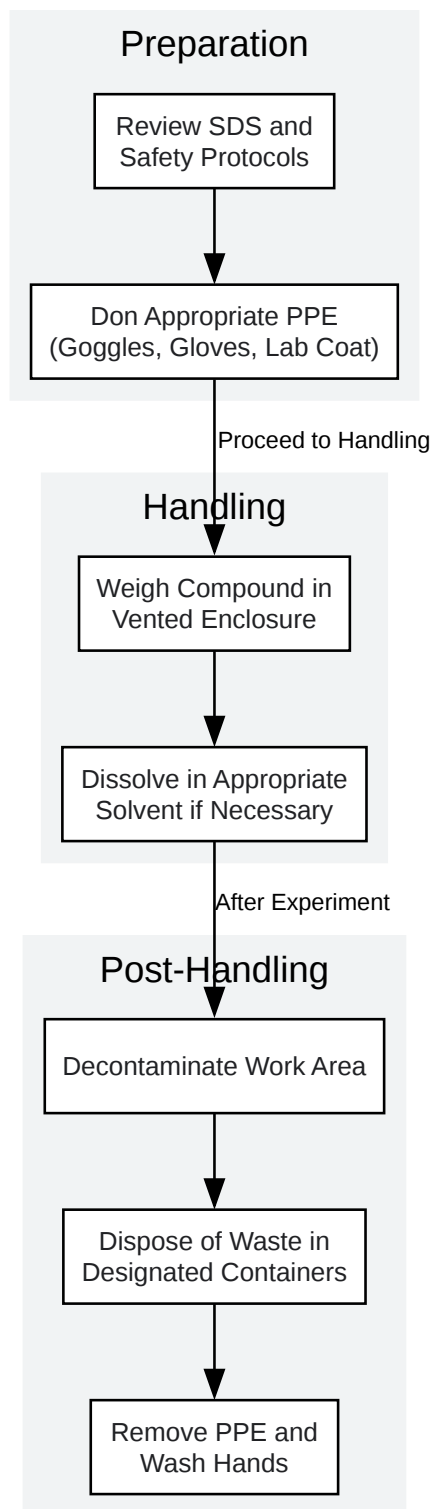
- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Heat, sources of ignition, and formation of dust.[4]
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon and nitrogen oxides.[4] Studies on the closely related glutamic acid show that thermal decomposition occurs between 185°C and 280°C, primarily releasing water and some ammonia.[9][10]

Experimental Protocols and Visualizations

While specific experimental protocols for determining all the safety data for **H-Glu(OMe)-OH** are not publicly available, a general workflow for handling and safety assessment can be visualized.

General Laboratory Handling Workflow

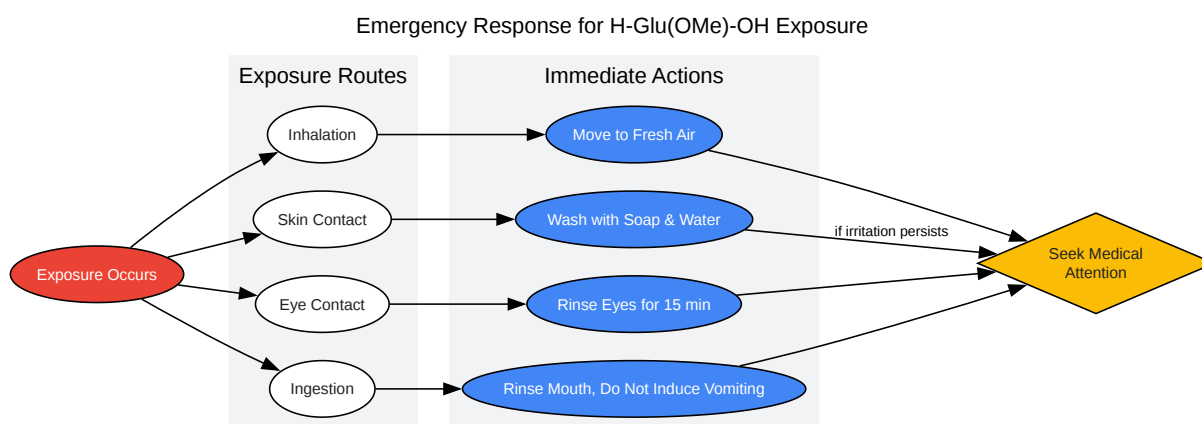
General Laboratory Handling Workflow for H-Glu(OMe)-OH



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General Laboratory Handling Workflow for **H-Glu(OMe)-OH**

Emergency Response Logical Relationship

[Click to download full resolution via product page](#)Emergency Response for **H-Glu(OMe)-OH** Exposure

Disposal Considerations

Dispose of **H-Glu(OMe)-OH** and its contaminated packaging in accordance with local, state, and federal regulations. Do not allow the material to be released into the environment.[3]

This technical guide is intended for use by qualified personnel trained in handling hazardous chemicals. The information provided is based on currently available data and should be used as a guide for safe handling practices. It is the responsibility of the user to implement appropriate safety measures and to comply with all applicable regulations.

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